Technical Guide: ^{1}H NMR Characterization of 5-Bromo-2-chlorobenzoic Acid

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Compound of Interest

Compound Name:	*5-Bromo-2-chlorobenzoic acid*
CAS No.:	*21739-92-4*
Cat. No.:	*B126631*

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Executive Summary & Structural Context

5-Bromo-2-chlorobenzoic acid is a critical pharmacophore and intermediate in the synthesis of SGLT2 inhibitors (e.g., Dapagliflozin) and various agrochemicals. Its structural integrity is defined by a tri-substituted benzene ring where the electronic environment is dominated by the electron-withdrawing carboxylic acid (C1), the orth-positioned chlorine (C2), and the meta-positioned bromine (C5).

Accurate interpretation of its ^{1}H NMR spectrum requires resolving a specific ABC spin system (or AMX depending on field strength) created by the three aromatic protons: H3, H4, and H6.[1]

Chemical Structure & Numbering[1][3][4][5]

- C1: -COOH (Carboxylic Acid)
- C2: -Cl (Chlorine)[2]
- C3: -H (Proton)

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- C4: -H (Proton)
- C5: -Br (Bromine)[3][2]
- C6: -H (Proton)[4]

Experimental Protocol

To ensure reproducibility and minimize solvent-solute interaction variability, the following protocol is recommended.

Sample Preparation[1]

- Solvent: DMSO-d_6 (Dimethyl sulfoxide-d_6) is the mandatory solvent.
  - Reasoning: Benzoic acids exhibit poor solubility in $CDCl_3$ and often form dimers, leading to broad or invisible carboxylic acid peaks.[1] DMSO-d_6 disrupts dimerization via strong hydrogen bonding, resulting in a sharp, distinct signal for the carboxylic proton (–COOH) and stabilizing the chemical shifts of aromatic protons.[1]
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual DMSO pentet at 2.50 ppm.[1]

Acquisition Parameters (400 MHz Standard)

- Pulse Sequence: zg30 (30° excitation pulse) to ensure accurate integration.
- Relaxation Delay (D1):

  5 seconds.
  - Reasoning: Aromatic protons adjacent to halogens and carboxylic acids often have long T1 relaxation times.[1] A short D1 will suppress the integration of H6 (ortho to COOH), leading to erroneous quantitative analysis.[1]
- Scans: 16–32 (sufficient for S/N > 100).

Spectral Analysis & Assignment

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The spectrum displays four distinct signal regions. The aromatic region (7.5–8.0 ppm) contains the diagnostic coupling patterns.[1]

Data Summary Table (DMSO-d_6, 400 MHz)

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Assignment	Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> ppm)	Multiplicity	Integration	Coupling Constants (Hz)	Electronic Environment
-COOH	13.50 – 14.00	Broad Singlet (br s)	1H	N/A	Deshielded by anisotropy and H-bonding.
H6	7.96	Doublet (d)	1H	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	Most Deshielded. Ortho to -COOH.[1]
H4	7.74	Doublet of Doublets (dd)	1H	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-	Para to -COOH; Ortho to -Br.[1]

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				inserted"> ,	
H3	7.53	Doublet (d)	1H	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	Most Shielded. Ortho to -Cl; Meta to -COOH.

Detailed Mechanistic Assignment

The H6 Proton (7.96 ppm)[1]

- Observation: Appears as a doublet with a small coupling constant (~2.4 Hz).[1]
- Causality: H6 is located at the C6 position, ortho to the electron-withdrawing carboxylic acid group. Through the anisotropic effect of the carbonyl double bond, H6 is heavily deshielded, shifting it downfield to ~7.96 ppm.[1]
- Coupling: H6 is separated from H4 by the quaternary C5-Br carbon. It couples only with H4 via meta-coupling (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  Hz).[1] It does not couple with H3 (para position).[1]

The H4 Proton (7.74 ppm)[1]

- Observation: Appears as a doublet of doublets (dd).
- Causality: H4 is located at C4.[1] It is physically adjacent to H3 and meta to H6.[1]
- Coupling:

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- Ortho-coupling: Strong coupling with the adjacent H3 (

  Hz).[1]
- Meta-coupling: Weak coupling with H6 (

  Hz).[1]

- Validation: The coupling constants found here must mathematically match the constants found in the H3 and H6 signals.

The H3 Proton (7.53 ppm)[1]

- Observation: Appears as a doublet with a large coupling constant (~8.8 Hz).[1]
- Causality: H3 is at C3, ortho to the Chlorine atom.[1] While Chlorine is electronegative, the resonance donation into the ring and the lack of direct ortho-deshielding from the carboxylic acid makes H3 the most upfield (shielded) aromatic signal relative to H4 and H6.[1]
- Coupling: It couples only with the adjacent H4 (

  Hz).[1]

Visualization of Logic & Workflow[2]

The following diagrams illustrate the assignment logic and the structural connectivity validation.

Structural Assignment Logic Flow

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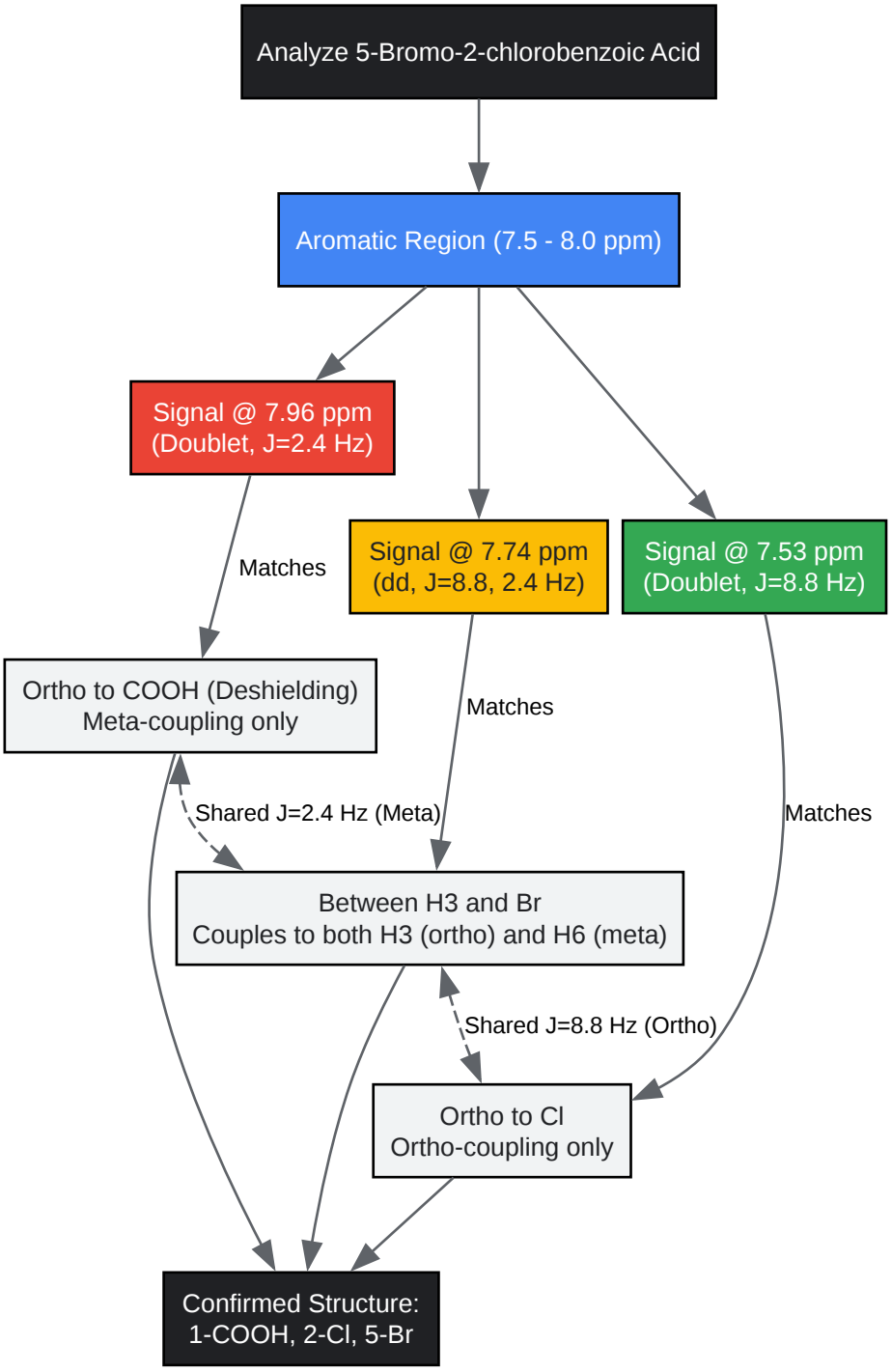

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Caption: Logical flow for assigning protons based on chemical shift environments and coupling connectivity (J-values).

Impurity Identification Workflow

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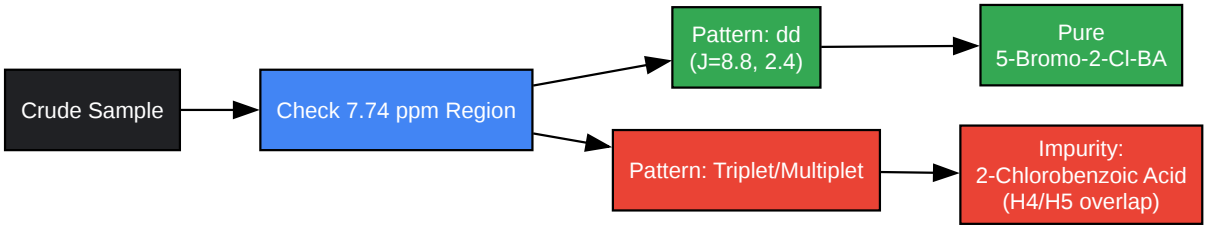
In synthesis, a common impurity is the non-brominated starting material (2-chlorobenzoic acid) or regioisomers.[1]



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Caption: Rapid diagnostic workflow to distinguish the target compound from its non-brominated precursor.

Quality Control & Self-Validation

To certify the spectrum as valid, the analyst must verify the Coupling Constant Check:

- Calculate

  for the doublet at 7.96 ppm.[1]

- Calculate the smaller

  for the dd at 7.74 ppm.

- Requirement: These two values must be identical (within digital resolution limits, typically

  Hz).

- Repeat for the large

  in the dd at 7.74 ppm and the doublet at 7.53 ppm.

If these do not match, the sample may contain a regioisomer (e.g., 4-bromo-2-chlorobenzoic acid) or the field homogeneity (shimming) is compromised.

References

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